

A-L Grease: An In-depth Technical Guide to its Outgassing Characteristics

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Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

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This technical guide provides a comprehensive overview of the outgassing characteristics of Apiezon L grease, a petroleum-based hydrocarbon grease renowned for its extremely low vapor pressure and suitability for high-vacuum applications. This document is intended for researchers, scientists, and drug development professionals who utilize high-vacuum systems and require materials with minimal outgassing to ensure experimental integrity and prevent contamination.

Core Properties of Apiezon L Grease

Apiezon L is a silicone and halogen-free grease, composed of petroleum hydrocarbons with no additives.^{[1][2]} This composition contributes to its desirable vacuum properties, including resistance to radiation and a "gettering" action, where it can absorb chemical impurities on surfaces.^{[2][3]}

Physical and Thermal Properties

The physical and thermal properties of Apiezon L grease are critical to its performance in vacuum environments. The grease is designed for use at ambient temperatures, typically between 10°C and 30°C.^[3] Exceeding this temperature range can lead to a significant increase in outgassing.^[4]

Property	Value	Reference
Vapor Pressure at 20°C	7 x 10 ⁻¹¹ Torr	[3]
Typical Working Temperature Range	10 to 30 °C	[3]
Melting Point (ASTM D566)	42 to 52 °C	[5]
Thermal Conductivity at 20°C	0.194 W/m°C	[5]
Coefficient of Expansion (20-30°C)	0.00076 per °C	[5]

Outgassing Specifications (ASTM E595)

The standard method for quantifying the outgassing of materials in a vacuum is ASTM E595. This test measures the Total Mass Loss (TML) and Collected Volatile Condensable Materials (CVCM) of a sample heated to 125°C for 24 hours in a vacuum. Apiezon L grease exhibits low outgassing characteristics according to this standard.

Parameter	Value	Reference
Total Mass Loss (TML)	< 1.0%	[2]
Collected Volatile Condensable Materials (CVCM)	< 0.1%	[2]

It is important to note that more detailed quantitative data on the outgassing rate of Apiezon L grease as a function of temperature and a specific Residual Gas Analysis (RGA) spectrum of its outgassed species are not readily available in publicly accessible scientific literature. The following sections will detail the experimental protocols that are used to obtain such critical data.

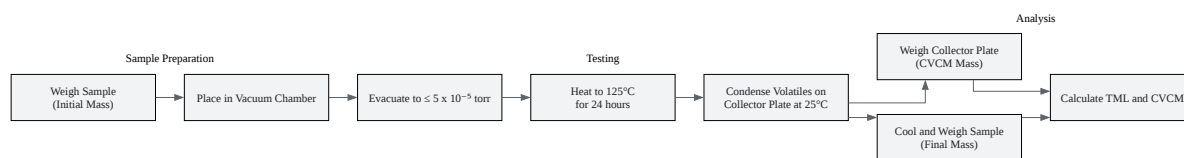
Experimental Protocols for Characterizing Outgassing

A thorough understanding of the experimental methodologies used to measure outgassing is essential for interpreting material specifications and for conducting application-specific material evaluations.

ASTM E595 - Standard Test Method for Outgassing

This method provides a standardized screening technique for comparing the outgassing characteristics of different materials.

Experimental Workflow:



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Caption: Workflow for the ASTM E595 outgassing test.

Methodology:

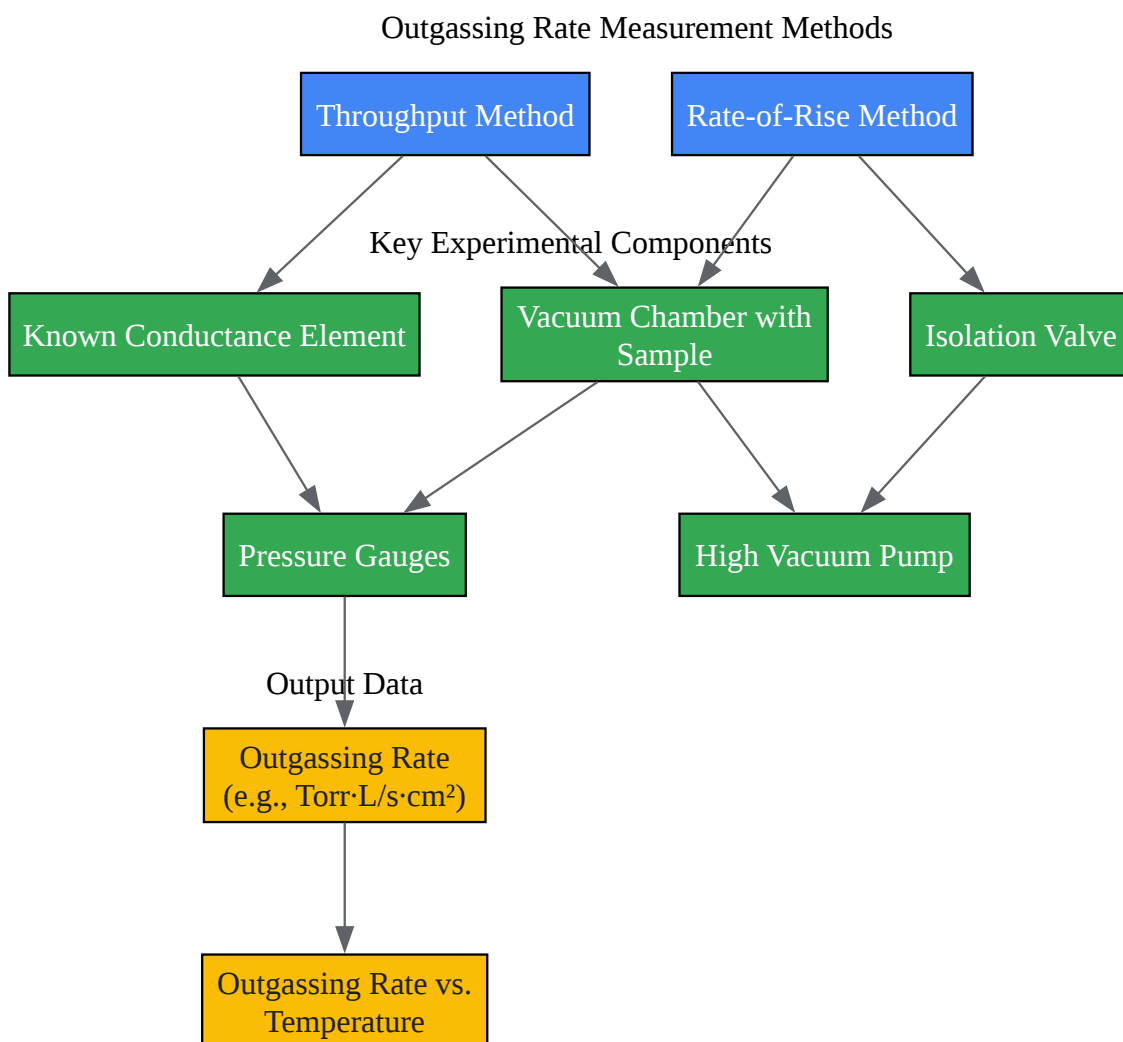
- **Sample Preparation:** A sample of the material is precisely weighed to determine its initial mass.
- **Test Setup:** The sample is placed in a vacuum chamber. A collector plate, maintained at a temperature of 25°C, is positioned near the sample to collect any condensable volatiles.

- **Test Conditions:** The chamber is evacuated to a pressure of 5×10^{-5} torr or lower. The sample is then heated to 125°C and held at this temperature for 24 hours.
- **Measurement:** After the 24-hour period, the chamber is cooled, and the sample is reweighed to determine its final mass. The collector plate is also weighed to measure the mass of the condensed materials.
- **Calculation:**
 - **Total Mass Loss (TML):** Calculated as the percentage difference between the initial and final mass of the sample.
 - **Collected Volatile Condensable Material (CVCM):** Calculated as the percentage of the initial sample mass that has condensed on the collector plate.

Outgassing Rate Measurement as a Function of Temperature

To obtain a more detailed understanding of a material's outgassing behavior, its outgassing rate can be measured at various temperatures. Two common methods for this are the throughput method and the rate-of-rise method.

Logical Relationship of Outgassing Measurement:



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Caption: Relationship between methods and components for outgassing rate measurement.

Throughput Method Protocol:

- A sample of the grease is placed in a vacuum chamber which is connected to a high vacuum pump via an orifice or tube with a known conductance (C).

- Pressure gauges are placed on both sides of the conductance element.
- The pressure difference ($P1 - P2$) across the conductance is measured.
- The outgassing rate (Q) is calculated using the formula: $Q = C * (P1 - P2)$.
- This measurement is repeated at various temperatures to determine the outgassing rate as a function of temperature.

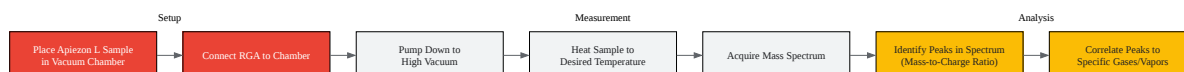
Rate-of-Rise Method Protocol:

- A sample of the grease is placed in a vacuum chamber of a known volume (V).
- The chamber is pumped down to a base pressure and then isolated from the pump by closing a valve.
- The pressure rise (ΔP) in the chamber over a specific time interval (Δt) is measured.
- The outgassing rate (Q) is calculated using the formula: $Q = (\Delta P / \Delta t) * V$.
- This procedure is repeated at different temperatures to establish the temperature dependence of the outgassing rate.

Residual Gas Analysis (RGA)

RGA is a mass spectrometry technique used to identify the composition of the residual gases in a vacuum system, including those outgassed from materials.

Experimental Workflow for RGA:



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Caption: Workflow for Residual Gas Analysis of outgassed species.

Methodology:

- A sample of Apiezon L grease is placed in a high-vacuum chamber.
- A Residual Gas Analyzer (mass spectrometer) is attached to the chamber.
- The system is evacuated to a high vacuum.
- The grease sample may be heated to a specific temperature to accelerate outgassing.
- The RGA scans a range of mass-to-charge ratios and records the partial pressures of the different gaseous species present in the vacuum.
- The resulting mass spectrum is analyzed to identify the chemical nature of the outgassed molecules. For a hydrocarbon grease like Apiezon L, one would expect to see peaks corresponding to various hydrocarbon fragments.

Conclusion

Apiezon L grease is a well-established material for high-vacuum applications due to its inherently low vapor pressure and minimal outgassing as determined by the standard ASTM E595 test. For critical applications requiring a more detailed understanding of potential contaminants and their behavior at different temperatures, further analysis using techniques such as temperature-dependent outgassing rate measurements and Residual Gas Analysis is recommended. The experimental protocols outlined in this guide provide a framework for conducting such detailed characterizations, enabling researchers and engineers to make informed decisions on the suitability of Apiezon L grease for their specific vacuum applications.

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